

Clinical Evidence for Salacia Extracts in Human Studies

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Compound Focus: Salacinol

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The table below summarizes key findings from human clinical trials investigating the effects of Salacia extracts, primarily on postprandial (after-meal) glucose and insulin levels.

| Study Participants | Intervention Details | Key Outcomes | Reported Safety |
|---|---|--|---|
| 51 patients with Type 2 Diabetes [1] | <i>S. reticulata</i> tea, 3 months [1] | Significant decrease in HbA1c; reduced dosage of glibenclamide for some patients [1] | No effects on liver/kidney function; no significant adverse effects [1] |
| Borderline Type 2 Diabetics [1] | <i>S. reticulata</i> extract (double-blind, placebo-controlled) [1] | Significantly decreased blood glucose levels vs. control group [1] | Not specified |
| Pre-diabetic & mildly hyperlipidemic subjects [1] | <i>S. reticulata</i> leaf & bark extract (500 mg/day), 6 weeks [1] | Root extract showed statistically significant improvements in metabolic parameters [1] | Not specified |
| 30 Type 2 Diabetic patients [1] | <i>S. reticulata</i> bark powder (2 g/day), 90 days [1] | Significant decreases in fasting blood glucose, HbA1c, and serum lipids [1] | Not specified |

| Study Participants | Intervention Details | Key Outcomes | Reported Safety |
|--|---|---|-----------------|
| Human subjects in sucrose tolerance test [1] | Aqueous <i>S. reticulata</i> extract & cyclodextrin mix [1] | Suppressed postprandial hyperglycemia [1] | Not specified |

Detailed Experimental Models and Protocols

For research professionals, the methodology from key animal and in vitro studies provides models for investigating Salacia's mechanisms.

1. High-Fat Diet (HFD) Induced Obese Mouse Model [2]

- **Purpose:** To explore anti-obesity effects and underlying lipid mechanisms.
- **Protocol:**
 - **Animals:** C57BL/6J male mice (4 weeks old).
 - **Diet & Dosing:** Fed a 60% high-fat diet for 12 weeks. Treatment groups received Salacia reticulata extract (SC) at 25, 50, or 100 mg/kg body weight, or metformin (250 mg/kg) mixed into the HFD.
 - **Key Analyses:** Body weight gain, adipose tissue weight, serum lipid profiles, liver enzymes (AST, ALT), and protein expression in adipose tissue (Western blot for pathways like adipogenesis and lipolysis).

2. Streptozotocin (STZ)-Induced Diabetic Rat Model [3] [4]

- **Purpose:** To assess beta-cell restoration and antioxidant properties.
- **Protocol:**
 - **Animals:** Male Wistar albino rats.
 - **Induction:** Diabetes induced by a single intraperitoneal injection of STZ (40 mg/kg).
 - **Dosing:** Diabetic rats treated with aqueous root extract of *Salacia oblonga* (200 mg/kg) or glibenclamide (2 mg/kg) orally for 8 weeks.
 - **Key Analyses:** Fasting blood glucose, serum insulin/glucagon, histopathology of pancreas, immunohistochemistry (for MAFA/PDX1), and gene/protein expression analysis.

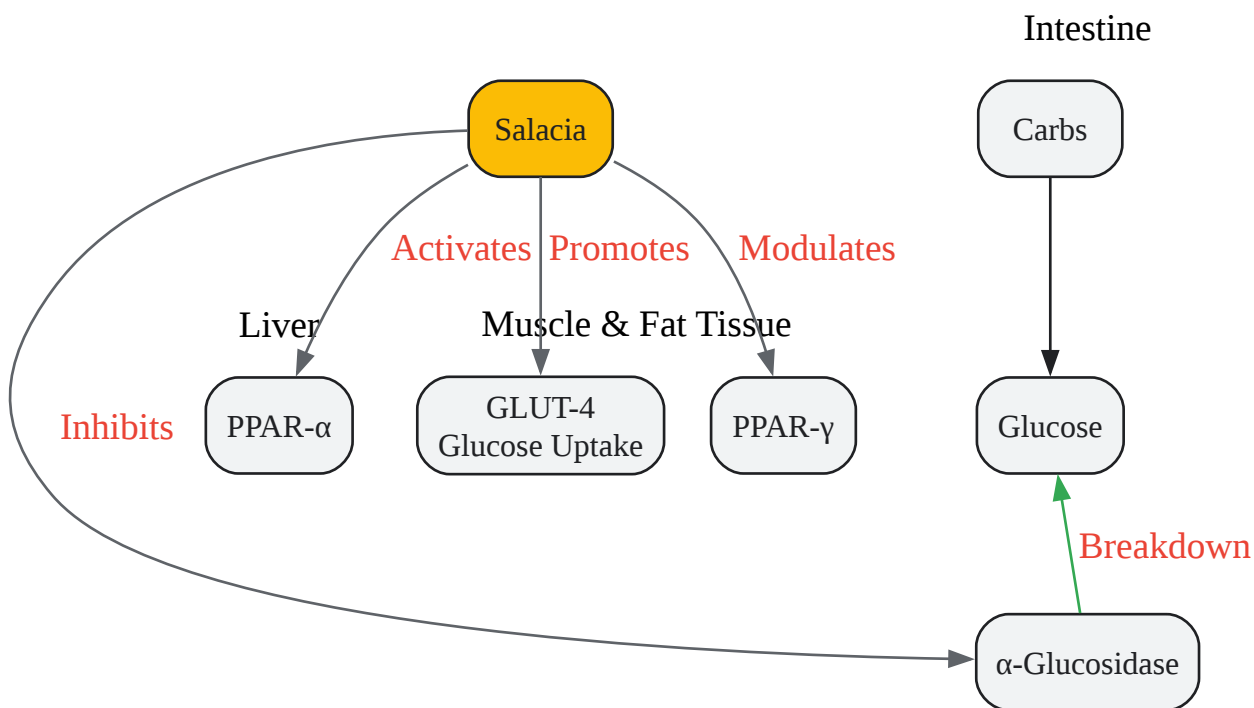
3. In Vitro 3T3-L1 Adipocyte Model [2]

- **Purpose:** To study direct effects on adipocyte differentiation and lipid metabolism.
- **Protocol:**
 - **Cell Line:** 3T3-L1 preadipocytes.

- **Differentiation:** Cells induced to differentiate using a standard adipogenic cocktail.
- **Treatment:** SC extract applied during differentiation (to test suppression of adipogenesis) or after differentiation (to test activation of lipolysis).
- **Key Analyses:** Oil Red O staining for lipid accumulation, Western blot for protein markers.

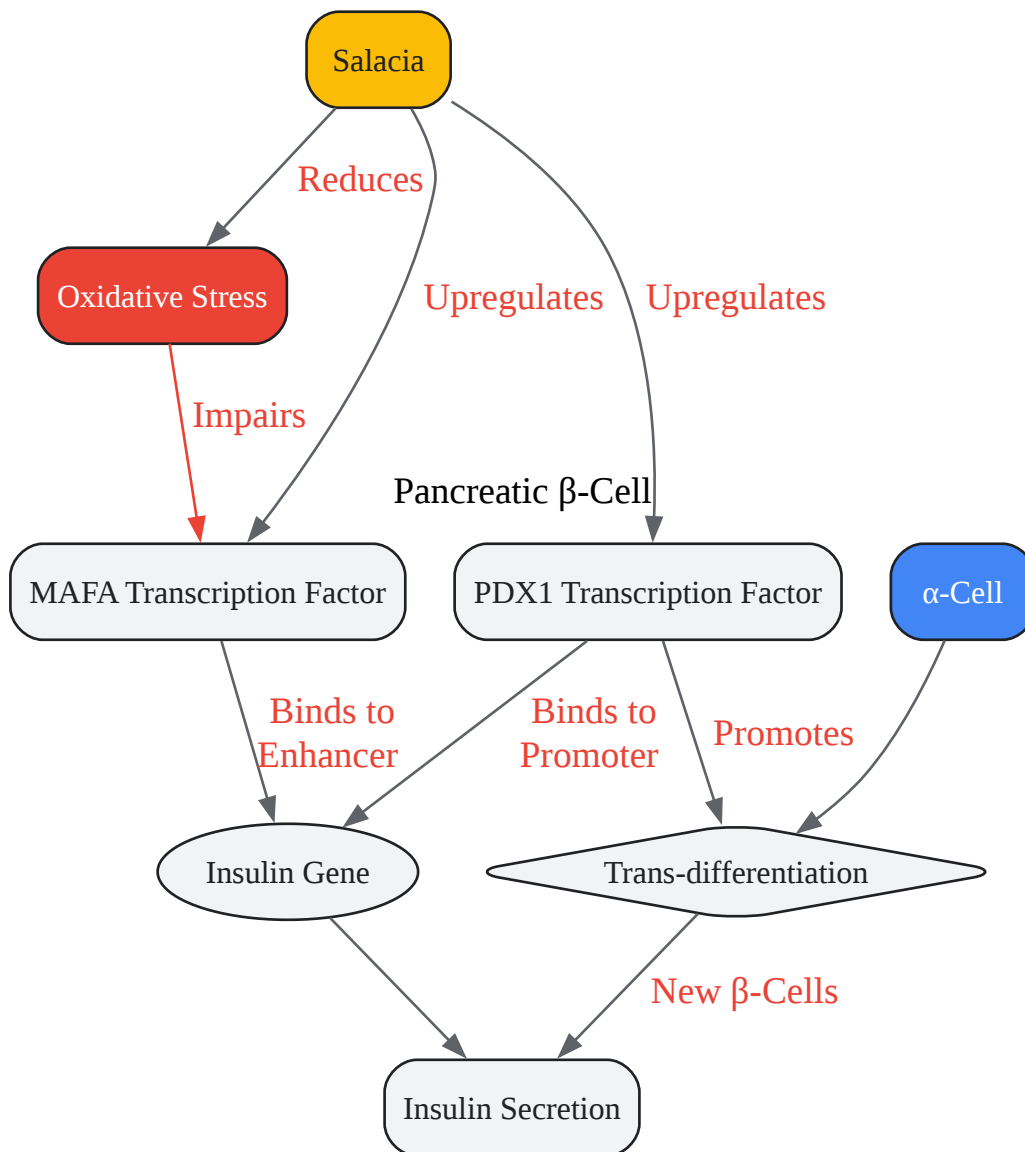
Mechanisms of Action and Signaling Pathways

Salacia extracts exert antidiabetic effects through multiple targets. The diagrams below summarize the key signaling pathways involved in its action on blood glucose and pancreatic beta-cells.



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- Salacia's Multi-Target Action on Glucose Metabolism* *This diagram illustrates how Salacia extracts help manage blood sugar by inhibiting glucose absorption in the intestines, modulating lipid metabolism in the liver, and improving glucose uptake in peripheral tissues like muscle and fat [1].*



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- Salacia's Role in Beta-Cell Restoration and Function* *This diagram shows the proposed mechanisms by which Salacia oblonga root extract protects and restores pancreatic beta-cell function. It reduces oxidative stress and upregulates key transcription factors (MAFA and PDX1), which are crucial for insulin production and secretion. Evidence also suggests it may promote the trans-differentiation of alpha-cells into functional beta-cells [3] [4].*

Conclusion and Research Implications

The available data from clinical and preclinical studies indicates that Salacia extracts, particularly from *S. reticulata* and *S. oblonga*, have potential as a complementary therapy for diabetes and obesity.

- **Multi-Target Efficacy:** Its strength lies in a multi-mechanistic profile, impacting postprandial glucose, lipid metabolism, beta-cell function, and fat accumulation [1] [2] [3].
- **Safety Profile:** Human and animal studies generally report a favorable safety profile with no significant adverse effects, supporting its further investigation [1].

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References

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